Application Notes & Protocols: Langkamide Stability and Degradation Studies

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Compound of Interest

Compound Name:	*Langkamide*
Cat. No.:	*B608450*

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Introduction

Langkamide, a depsipeptide with potential therapeutic applications, requires comprehensive stability and degradation analysis to ensure its quality, safety, and efficacy throughout its lifecycle.[1] Depsipeptides, which contain both amide and ester bonds, can be susceptible to specific degradation pathways that impact their structure and function.[2][3] These application notes provide a framework for conducting stability studies on **Langkamide**, including detailed experimental protocols and data management strategies. The protocols are designed to identify degradation products and establish optimal storage conditions, formulation parameters, and shelf-life.[4]

1. Physicochemical Properties of **Langkamide**

A thorough understanding of **Langkamide**'s physicochemical properties is fundamental to designing relevant stability studies.

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Property	Value	Source
Molecular Formula	$C_{16}H_{17}NO_5$	PubChem CID: 53494929[5]
Molecular Weight	303.31 g/mol	PubChem CID: 53494929
IUPAC Name	1-[(Z)-3-(3,4,5-trimethoxyphenyl)prop-2-enoyl]-2H-pyrrol-5-one	PubChem CID: 53494929
SMILES	COC1=CC(=CC(=C1OC)OC)/C=C\C(=O)N2CC=CC2=O	PubChem CID: 53494929

2. Forced Degradation Studies

Forced degradation studies, or stress testing, are essential for elucidating the potential degradation pathways of **Langkamide** and for developing stability-indicating analytical methods. These studies involve exposing the drug substance to conditions more severe than those anticipated during storage.

Protocol 1: Forced Degradation of **Langkamide**

Objective: To identify the degradation products and pathways of **Langkamide** under various stress conditions.

Materials:

- **Langkamide** drug substance
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H_2O_2)
- High-purity water
- Acetonitrile (ACN), HPLC grade

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- Formic acid (FA), HPLC grade
- Calibrated pH meter
- Temperature-controlled incubator/oven
- Photostability chamber
- RP-HPLC system with UV detector
- LC-MS system for peak identification

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **Langkamide** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
- Stress Conditions:
  - Acid Hydrolysis: Mix the stock solution with 0.1 N HCl and incubate at 60°C for 24, 48, and 72 hours.
  - Base Hydrolysis: Mix the stock solution with 0.1 N NaOH and incubate at 60°C for 24, 48, and 72 hours.
  - Oxidative Degradation: Mix the stock solution with 3% H_2O_2 and keep at room temperature for 24, 48, and 72 hours.
  - Thermal Degradation: Expose the solid drug substance and the stock solution to 80°C for 7 days.
  - Photostability: Expose the solid drug substance and the stock solution to light in a photostability chamber according to ICH Q1B guidelines.
- Sample Analysis:
  - At each time point, withdraw an aliquot of the stressed sample.

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- Neutralize the acidic and basic samples.
- Analyze all samples by a stability-indicating RP-HPLC method.
- Characterize the major degradation products using LC-MS to determine their mass and potential structure.

Data Presentation:

The results of the forced degradation studies should be summarized in a table format.

Stress Condition	Incubation Time (hours)	Langkamide Remaining (%)	Number of Degradants	Major Degradant (m/z)
0.1 N HCl, 60°C	24			
	48			
	72			
0.1 N NaOH, 60°C	24			
	48			
	72			
3% H_2O_2, RT	24			
	48			
	72			
80°C (Solid)	168			
80°C (Solution)	168			
Photostability	-			

3. pH-Rate Stability Profile

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Determining the pH at which **Langkamide** exhibits maximum stability is crucial for formulation development.

Protocol 2: pH-Rate Stability Study

Objective: To determine the optimal pH for **Langkamide** stability.

Materials:

- **Langkamide** drug substance
- A series of buffers with overlapping pH ranges (e.g., acetate for pH 4-5.5, phosphate for pH 6-8).
- High-purity water
- Temperature-controlled incubator (e.g., 40°C).
- RP-HPLC system with UV detector.

Methodology:

- Buffer Preparation: Prepare a range of buffers covering the desired pH range.
- Sample Preparation: Dissolve **Langkamide** in each buffer to a final concentration of 0.1 mg/mL.
- Incubation: Aliquot the samples and incubate them at a constant, elevated temperature (e.g., 40°C) to accelerate degradation.
- Time-Point Analysis: At specified time points (e.g., 0, 1, 2, 4, 8 weeks), remove an aliquot from each sample.
- Purity Assessment: Analyze the purity of the peptide in each aliquot using a stability-indicating RP-HPLC method.
- Data Analysis: Plot the percentage of intact **Langkamide** remaining versus time for each pH. The pH at which the degradation rate is slowest is the optimal pH for formulation.

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Data Presentation:

pH	Incubation Time (weeks)	Langkamide Remaining (%)
4.0	0	100
1		
2		
4		
8		
5.5	0	100
1		
2		
4		
8		
7.0	0	100
1		
2		
4		
8		
8.5	0	100
1		
2		
4		
8		

4. Long-Term and Accelerated Stability Studies

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Long-term and accelerated stability studies are performed under defined storage conditions to establish the shelf life of the drug product. These studies should follow regulatory guidelines such as ICH Q1A(R2).

Protocol 3: Long-Term and Accelerated Stability Testing

Objective: To determine the shelf life of **Langkamide** under recommended storage conditions and to predict the long-term stability based on accelerated data.

Materials:

- Final packaged **Langkamide** drug product
- ICH-compliant stability chambers

Methodology:

- Storage Conditions:
  - Long-Term: Store the drug product at the intended storage temperature (e.g., 5°C ± 3°C or 25°C ± 2°C / 60% RH ± 5% RH) for up to 24 months or longer.
  - Accelerated: Store the drug product at an elevated temperature (e.g., 40°C ± 2°C / 75% RH ± 5% RH) for 6 months.
- Testing Time Points:
  - Long-Term: 0, 3, 6, 9, 12, 18, and 24 months.
  - Accelerated: 0, 3, and 6 months.
- Analytical Tests: At each time point, the following tests should be performed:
  - Appearance
  - Assay of **Langkamide**
  - Purity/Degradation products by RP-HPLC

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- Moisture content
- (Other tests as appropriate for the dosage form)

Data Presentation:

Long-Term Stability Data (25°C ± 2°C / 60% RH ± 5% RH)

Test	Specification	Time (months)		
0	3	6	12	24
Appearance				
Assay (%)	95.0 - 105.0			
Total Impurities (%)	NMT 2.0			
Individual Impurity (%)	NMT 0.5			

Accelerated Stability Data (40°C ± 2°C / 75% RH ± 5% RH)

Test	Specification	Time (months)
0	3	6
Appearance		
Assay (%)	95.0 - 105.0	
Total Impurities (%)	NMT 2.0	
Individual Impurity (%)	NMT 0.5	

5. Visualization of Workflows and Pathways

Experimental Workflow for Forced Degradation Studies

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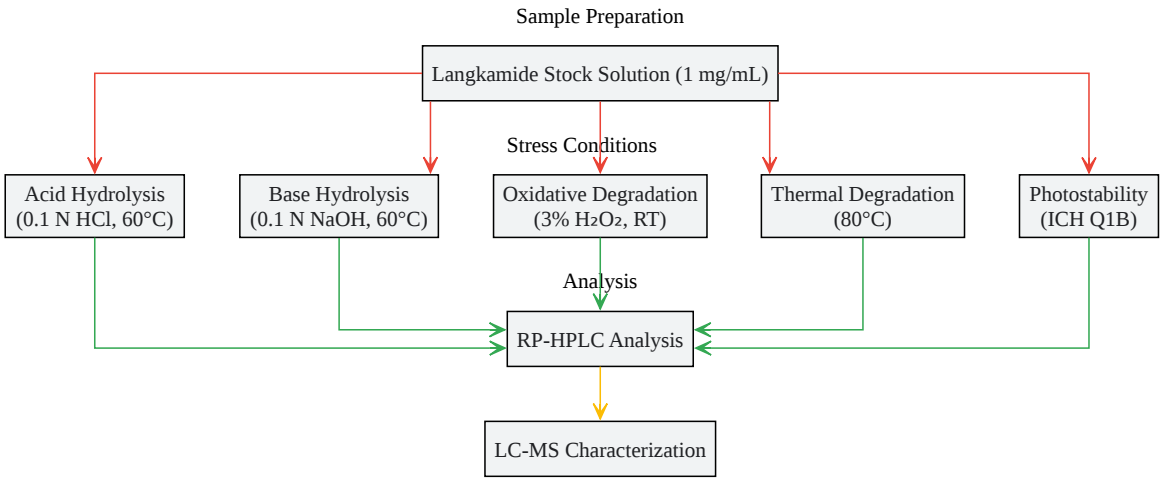

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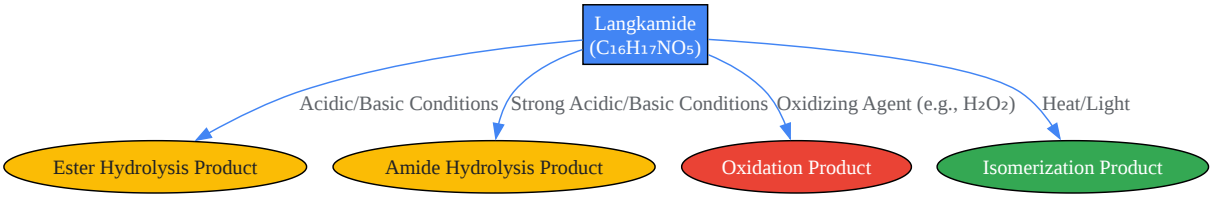
Caption: Workflow for **Langkamide** forced degradation studies.

Hypothetical Degradation Pathway of **Langkamide**



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Caption: Potential degradation pathways for **Langkamide**.

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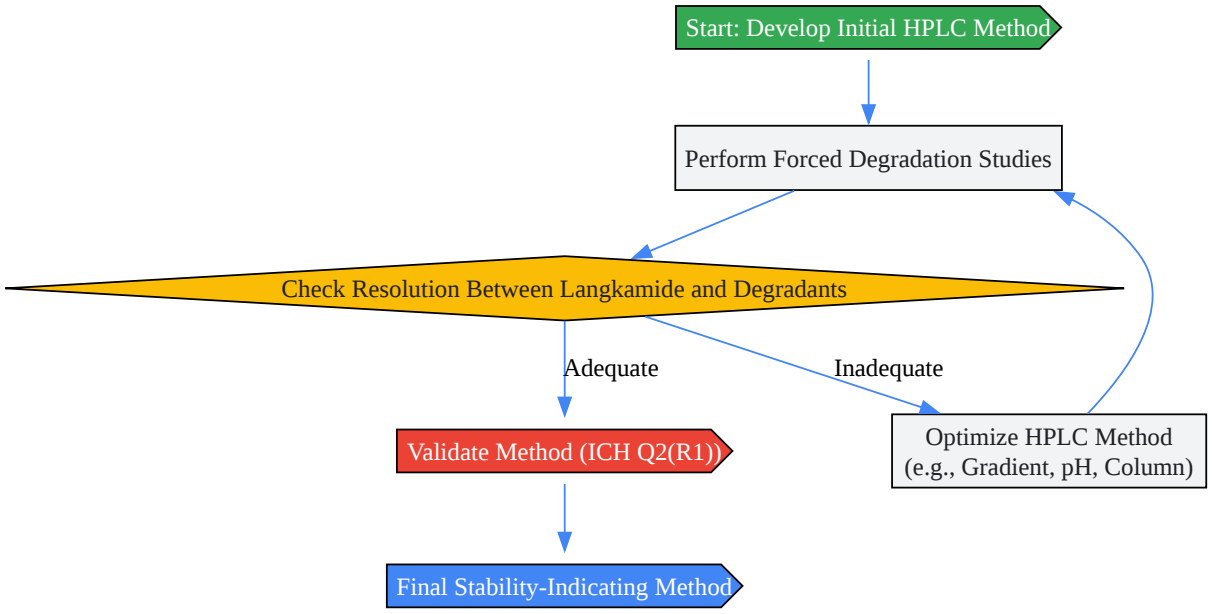
Logical Flow for Stability-Indicating Method Development



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Caption: Development of a stability-indicating analytical method.

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